

Personal protective equipment for handling (s)-3-(p-Methylphenyl)-beta-alanine

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Compound of Interest

Compound Name: (s)-3-(p-Methylphenyl)-beta-alanine

Cat. No.: B1299981

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Essential Safety and Handling Guide for (s)-3-(p-Methylphenyl)-beta-alanine

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **(s)-3-(p-Methylphenyl)-beta-alanine**. The following procedures ensure safe handling, storage, and disposal of this compound.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to minimize exposure and ensure safety. The following table summarizes the recommended PPE when handling **(s)-3-(p-Methylphenyl)-beta-alanine**.^[1]

PPE Category	Item	Specification
Eye and Face	Safety Goggles	Chemical safety goggles with side shields conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[2]
Face Shield	Recommended when there is a risk of splashing or significant dust generation.	
Hand	Gloves	Chemical-resistant gloves, such as nitrile rubber, tested according to EN 374.[3]
Body	Protective Clothing	Laboratory coat or other suitable protective clothing to prevent skin contact.[1][2]
Respiratory	Respiratory Mask	A NIOSH (US) or EN 143 (EU) approved particulate filter respirator is necessary if dust formation occurs.[4]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is essential for safe handling.

- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[1][5]
 - Confirm that an eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and materials before handling the compound.
- Handling:
 - Don the appropriate PPE as detailed in the table above.

- Avoid direct contact with skin and eyes.[1][5]
- Minimize the formation of dust and aerosols.[1][5]
- Use spark-proof tools and explosion-proof equipment if necessary.[1]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[5]
 - Keep the container tightly closed and in a suitable, labeled container.[1][6]
 - Store away from incompatible materials, such as strong oxidizing agents.[2]

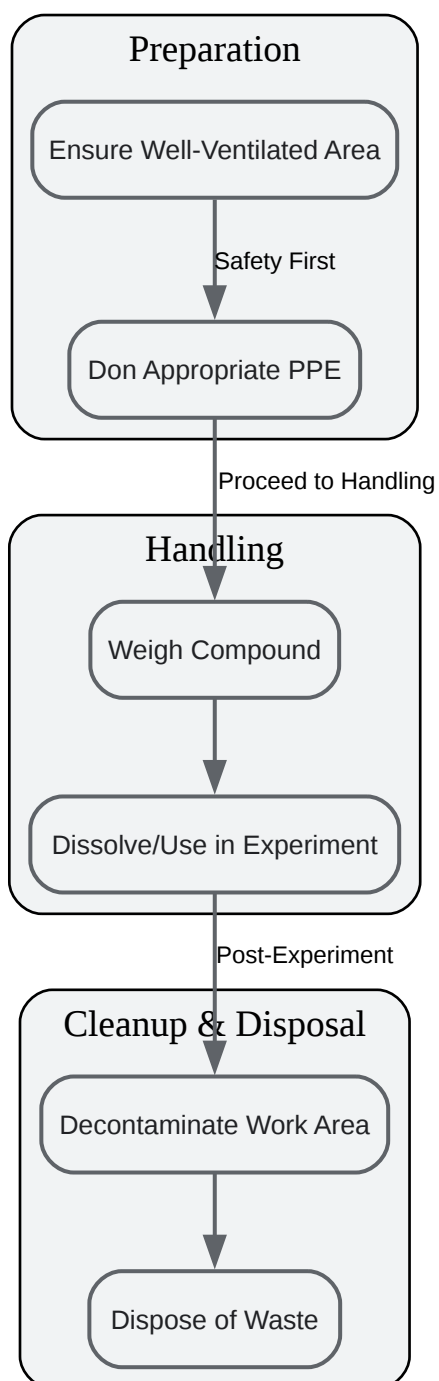
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect waste material in a suitable, closed, and clearly labeled container.[1][5]
 - Do not mix with other waste streams unless explicitly permitted.
- Disposal Procedure:
 - Dispose of the chemical waste in accordance with all applicable local, state, and federal regulations.
 - Contaminated packaging should be treated as hazardous waste and disposed of accordingly.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for handling **(s)-3-(p-Methylphenyl)-beta-alanine** in a laboratory setting.



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Standard laboratory workflow for handling chemical compounds.

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